

How to dissolve and store AMI-1 for experiments

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Application Notes and Protocols for AMI-1 For Researchers, Scientists, and Drug Development Professionals

Introduction

AMI-1 is a potent, cell-permeable, and reversible inhibitor of protein arginine N-methyltransferases (PRMTs).[1] It functions by blocking the binding of peptide substrates to PRMTs, thereby inhibiting their methyltransferase activity.[1] **AMI-1** has been shown to inhibit both type I (e.g., PRMT1, PRMT3, PRMT4, PRMT6) and type II (e.g., PRMT5) PRMTs.[1] This broad-spectrum inhibitory activity makes **AMI-1** a valuable tool for studying the roles of arginine methylation in various cellular processes, including signal transduction, gene transcription, and DNA repair. These application notes provide detailed protocols for the dissolution and storage of **AMI-1** for experimental use.

Data Presentation

Table 1: Solubility of AMI-1



Solvent	Solubility	Source	
DMSO	20 mg/mL (39.64 mM)	Selleck Chemicals[2]	
DMSO	45 mg/mL	AbMole BioScience[3]	
DMSO	89 mg/mL (162.27 mM) (warmed)	AdooQ BioScience[4]	
DMSO	100 mg/mL (182.33 mM)	Selleck Chemicals[5]	
Water	9 mg/mL (16.41 mM)	AdooQ BioScience[4]	
Water	10 mg/mL	Cayman Chemical[6], AbMole BioScience[3]	
PBS	20 mg/mL	AdooQ BioScience[4]	
Ethanol	Insoluble	Selleck Chemicals[5], AdooQ BioScience[4]	

Table 2: Storage and Stability of AMI-1



Form	Storage Temperature	Duration	Source
Powder	-20°C	3 years	Selleck Chemicals[5], AbMole BioScience[3]
Powder	-20°C	≥ 4 years	Cayman Chemical[6]
Stock Solution in Solvent	-80°C	1 year	Selleck Chemicals[5]
Stock Solution in Solvent	-80°C	2 years	MedchemExpress[1]
Stock Solution in Solvent	-80°C	6 months	AbMole BioScience[3]
Stock Solution in Solvent	-20°C	1 month	Selleck Chemicals[5], AdooQ BioScience[4], AbMole BioScience[3]
Stock Solution in Solvent	-20°C	1 year	MedchemExpress[1]

Experimental Protocols

Protocol 1: Preparation of a Concentrated AMI-1 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **AMI-1** in DMSO.

Materials:

- AMI-1 powder
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer

Procedure:



- Pre-warm AMI-1: Allow the vial of AMI-1 powder to equilibrate to room temperature before
 opening to prevent moisture condensation.
- Calculate the required mass: Determine the mass of AMI-1 needed to prepare the desired volume and concentration of the stock solution. For example, for 1 mL of a 10 mM stock solution of AMI-1 (disodium salt, MW: 548.45 g/mol), you would need 5.48 mg.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the vial of AMI-1 powder.
- Vortexing: Vortex the solution thoroughly until the AMI-1 is completely dissolved. Gentle
 warming (e.g., in a 37°C water bath) can aid in dissolution if necessary.[4]
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 2 years).[1][3][4][5]

Protocol 2: Preparation of Working Solutions for Cell Culture Experiments

This protocol describes the dilution of the **AMI-1** stock solution for use in cell culture.

Materials:

- 10 mM AMI-1 stock solution in DMSO
- Sterile cell culture medium

Procedure:

- Thaw stock solution: Thaw a single aliquot of the 10 mM AMI-1 stock solution at room temperature.
- Dilution: Serially dilute the stock solution with sterile cell culture medium to achieve the desired final concentration. It is crucial to ensure that the final concentration of DMSO in the cell culture medium is non-toxic to the cells, typically below 0.5%.

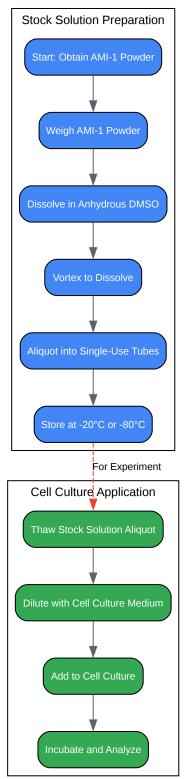


- Mixing: Mix the working solution thoroughly by gentle pipetting before adding it to the cell cultures.
- Immediate use: Use the freshly prepared working solution immediately for experiments.

Mandatory Visualization



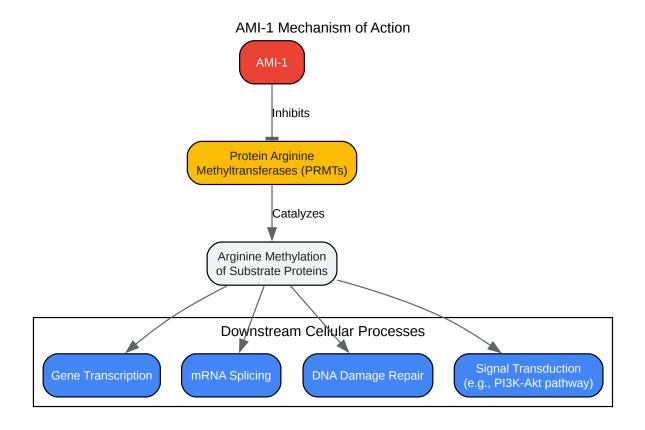
Experimental Workflow: AMI-1 Preparation and Application



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Caption: Workflow for preparing and using AMI-1 in experiments.





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Caption: AMI-1 inhibits PRMTs, affecting downstream pathways.

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